

# Essential Guide to the Proper Disposal of Squamocin G

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## Compound of Interest

Compound Name: *Squamocin G*

Cat. No.: *B1668047*

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This document provides comprehensive safety and logistical information for the proper disposal of **Squamocin G**, a potent annonaceous acetogenin. The following procedures are designed for researchers, scientists, and drug development professionals to ensure the safe handling and disposal of this cytotoxic compound in a laboratory setting, in accordance with general hazardous waste regulations.

## Quantitative Data for Squamocin G

The following table summarizes key quantitative data for **Squamocin G** and related acetogenins, pertinent to its handling and disposal. Due to the lack of a specific Safety Data Sheet (SDS) with regulatory disposal information for **Squamocin G**, data for the closely related acetogenin, Annonacin, and general toxicity data for acetogenin-rich extracts are included for a comprehensive safety profile.

Parameter	Value	Source / Notes
Chemical Identity		
IUPAC Name	(2S)-4-[(2R,13R)-2,13-dihydroxy-13-[(5R)-5-[(2R,5R)-5-[(1S)-1-hydroxyundecyl]oxolan-2-yl]oxolan-2-yl]tridecyl]-2-methyl-2H-furan-5-one	PubChem CID: 183613[1]
Molecular Formula	C <sub>37</sub> H <sub>66</sub> O <sub>7</sub>	PubChem CID: 183613[1]
Molecular Weight	622.9 g/mol	PubChem CID: 1, 5
CAS Number	123123-32-0	PubChem CID: 1
Physical Properties		
Solubility	Water: Poor/Insoluble.[2][3] Organic Solvents: Soluble in DMSO, methanol, and acetone.[4][5][6]	A study noted that pure squamocin is totally insoluble in water.[2]
Toxicity Data		
Cytotoxicity	Potent cytotoxic and antitumor compound.[5][6]	Annonaceous acetogenins are known inhibitors of mitochondrial complex I.[4]
Acute Toxicity (Oral)	No specific LD50 value for pure Squamocin G is available. However, extracts rich in acetogenins are known to be toxic. For instance, the ethanolic extract of Annona muricata seeds showed an LC50 of 1.26 µg/mL against Artemia salina.[7] Another study reported the LD50 for an ethanol extract of A. muricata in mice as 1.67 g/kg.[8]	Acetogenins can cause liver and kidney damage.[9]

Neurotoxicity	Annonaceous acetogenins, like annonacin, are known neurotoxins.[9][10]	
Hazard Classification		
GHS Classification	Not officially classified for Squamocin G. An SDS for Annonacin states it is not classified according to GHS. However, due to its potent cytotoxicity, it should be handled as a hazardous substance.	Researchers should treat Squamocin G as a cytotoxic and hazardous compound.

## Experimental Protocols: Disposal Procedures

The proper disposal of **Squamocin G** must follow established protocols for cytotoxic and hazardous chemical waste. The following steps provide a detailed methodology for its safe disposal.

### 2.1. Personal Protective Equipment (PPE)

Before handling **Squamocin G** in any form (pure compound, solutions, or contaminated materials), personnel must wear appropriate PPE:

- Gloves: Nitrile or other chemical-resistant gloves.
- Eye Protection: Safety glasses with side shields or chemical splash goggles.
- Lab Coat: A buttoned lab coat must be worn.
- Respiratory Protection: If handling the powder form or creating aerosols, a properly fitted respirator (e.g., N95) or use of a chemical fume hood is required.[11]

### 2.2. Waste Segregation and Collection

All waste contaminated with **Squamocin G** must be segregated as cytotoxic hazardous waste at the point of generation.

- Solid Waste:
  - Includes contaminated gloves, bench paper, pipette tips, vials, and any other solid materials that have come into contact with **Squamocin G**.
  - Place all solid waste into a designated, leak-proof, and puncture-resistant container clearly labeled as "Cytotoxic Waste" or "Hazardous Waste" with the chemical name "**Squamocin G**" and appropriate hazard symbols.
- Liquid Waste:
  - Includes unused solutions of **Squamocin G**, solvents used to dissolve the compound, and any rinsates from cleaning contaminated glassware.
  - Collect all liquid waste in a compatible, sealed, and shatter-resistant container (e.g., a high-density polyethylene bottle).
  - The container must be clearly labeled as "Hazardous Waste" with "**Squamocin G**" and the name of the solvent(s) listed.
  - Do not mix incompatible waste streams.
- Sharps Waste:
  - Needles, syringes, or any other contaminated sharps must be placed in a designated, puncture-proof sharps container that is clearly labeled for cytotoxic waste.

### 2.3. Decontamination of Work Surfaces and Glassware

- Work Surfaces: Decontaminate all surfaces (benchtops, fume hood surfaces) that may have come into contact with **Squamocin G**. Use a suitable solvent (e.g., ethanol) to wipe the surfaces, and dispose of the cleaning materials as solid cytotoxic waste.
- Glassware: Reusable glassware should be rinsed with a suitable solvent to remove **Squamocin G** residue. The initial rinsate must be collected and disposed of as hazardous

liquid waste. Subsequent cleaning with detergents can then be performed.

#### 2.4. Storage of Waste

- Store all cytotoxic waste containers in a designated and secure Satellite Accumulation Area within the laboratory.
- Ensure containers are kept closed except when adding waste.
- The storage area should be clearly marked with hazardous waste signage.

#### 2.5. Final Disposal

- Never dispose of **Squamocin G** or its contaminated waste down the drain or in the regular trash.
- Arrange for the collection and disposal of the hazardous waste through your institution's Environmental Health and Safety (EHS) office or a licensed hazardous waste disposal contractor.
- The primary method for the disposal of cytotoxic waste is high-temperature incineration by a licensed facility.

## Mandatory Visualization: Disposal Workflow

The following diagram illustrates the decision-making and procedural workflow for the proper disposal of **Squamocin G**.

Caption: Workflow for the safe disposal of **Squamocin G** waste.

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